

Application Notes and Protocols: Isobornyl Cyclohexanol as a Fragrance Fixative in Cosmetics

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Compound of Interest

Compound Name: *Isobornyl cyclohexanol*

Cat. No.: *B1585458*

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Introduction

Isobornyl cyclohexanol (IBCH) is a synthetic, viscous, low-volatility raw material widely utilized in the fragrance and cosmetic industries.^[1] Chemically, it is 3-(5,5,6-Trimethylbicyclo[2.2.1]hept-2-yl)cyclohexan-1-ol.^[1] Primarily recognized for its pleasant, woody, and sandalwood-like aroma, IBCH also serves as an effective fragrance fixative.^{[2][3]} Its principal function in cosmetic formulations is to reduce the evaporation rate of more volatile fragrance components, thereby enhancing the longevity and stability of the overall scent profile.^[2] This document provides detailed application notes and experimental protocols for researchers and scientists to evaluate and utilize **isobornyl cyclohexanol** as a fragrance fixative in cosmetic formulations.

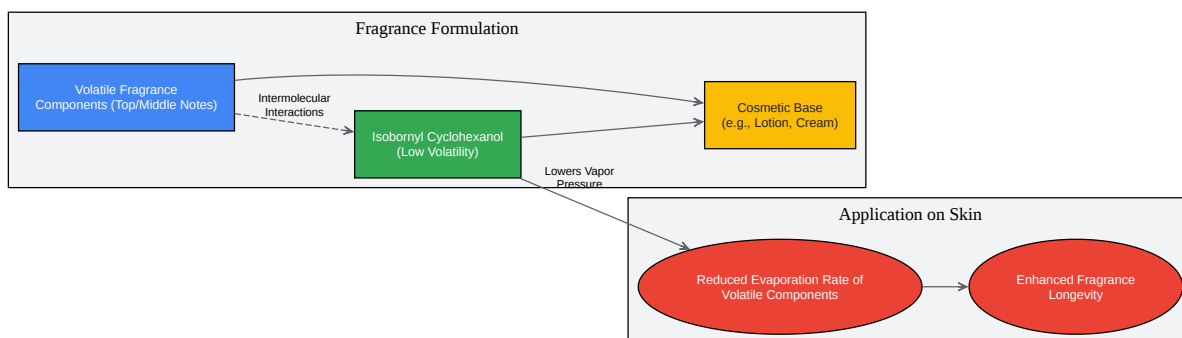
Physical and Chemical Properties

A comprehensive understanding of the physicochemical properties of **isobornyl cyclohexanol** is essential for its effective incorporation into cosmetic formulations.

Property	Value	Reference
Chemical Name	3-(5,5,6-Trimethylbicyclo[2.2.1]hept-2-yl)cyclohexan-1-ol	[1]
Synonyms	IBCH, Sandenol, Sandela	[1]
CAS Number	3407-42-9	[4]
Molecular Formula	C16H28O	[4]
Molecular Weight	236.4 g/mol	[4]
Appearance	Colorless to pale yellow viscous liquid	[1]
Odor Profile	Woody, clean sandalwood, balsamic	[1]
Boiling Point	~300 °C	[4]
Flash Point	~120 °C	[4]
Solubility	Insoluble in water; Soluble in alcohol and oils	[5]
Tenacity on Skin	>48 hours	[4]

Mechanism of Action as a Fragrance Fixative

Isobornyl cyclohexanol's efficacy as a fixative is attributed to its low volatility and its ability to interact with more volatile fragrance molecules. By forming intermolecular associations, it effectively lowers the vapor pressure of the fragrance accord, leading to a slower and more sustained release of the scent.



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Mechanism of fragrance fixation by **Isobornyl Cyclohexanol**.

Application Guidelines in Cosmetic Formulations

The concentration of **isobornyl cyclohexanol** can be adjusted based on the desired fragrance profile and longevity. It is crucial to consider the overall formulation and the specific fragrance notes being used.

Application	Typical Usage Level (% in fragrance concentrate)	Suitability	Reference
Alcoholic Perfume	1 - 25	Very Good	[4]
Antiperspirants/Deodorants	1 - 25	Very Good	[4]
Creams & Lotions	1 - 25	Fair	[4]
Soaps & Shampoos	1 - 25	Very Good	[4]
Fabric Softeners	1 - 25	Very Good	[4]

Note: According to IFRA guidelines, IBCH is restricted to a maximum of 5% in leave-on products and 10% in rinse-off products due to sensitization potential.[\[1\]](#)

Experimental Protocols

The following protocols are designed to quantitatively and qualitatively assess the performance of **isobornyl cyclohexanol** as a fragrance fixative.

Protocol 1: Instrumental Analysis of Fragrance Longevity using Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS)

This protocol quantifies the reduction in the evaporation rate of a model fragrance compound in the presence of **isobornyl cyclohexanol**.

Objective: To measure the concentration of a volatile fragrance marker in the headspace above a sample over time, with and without the addition of IBCH.

Materials:

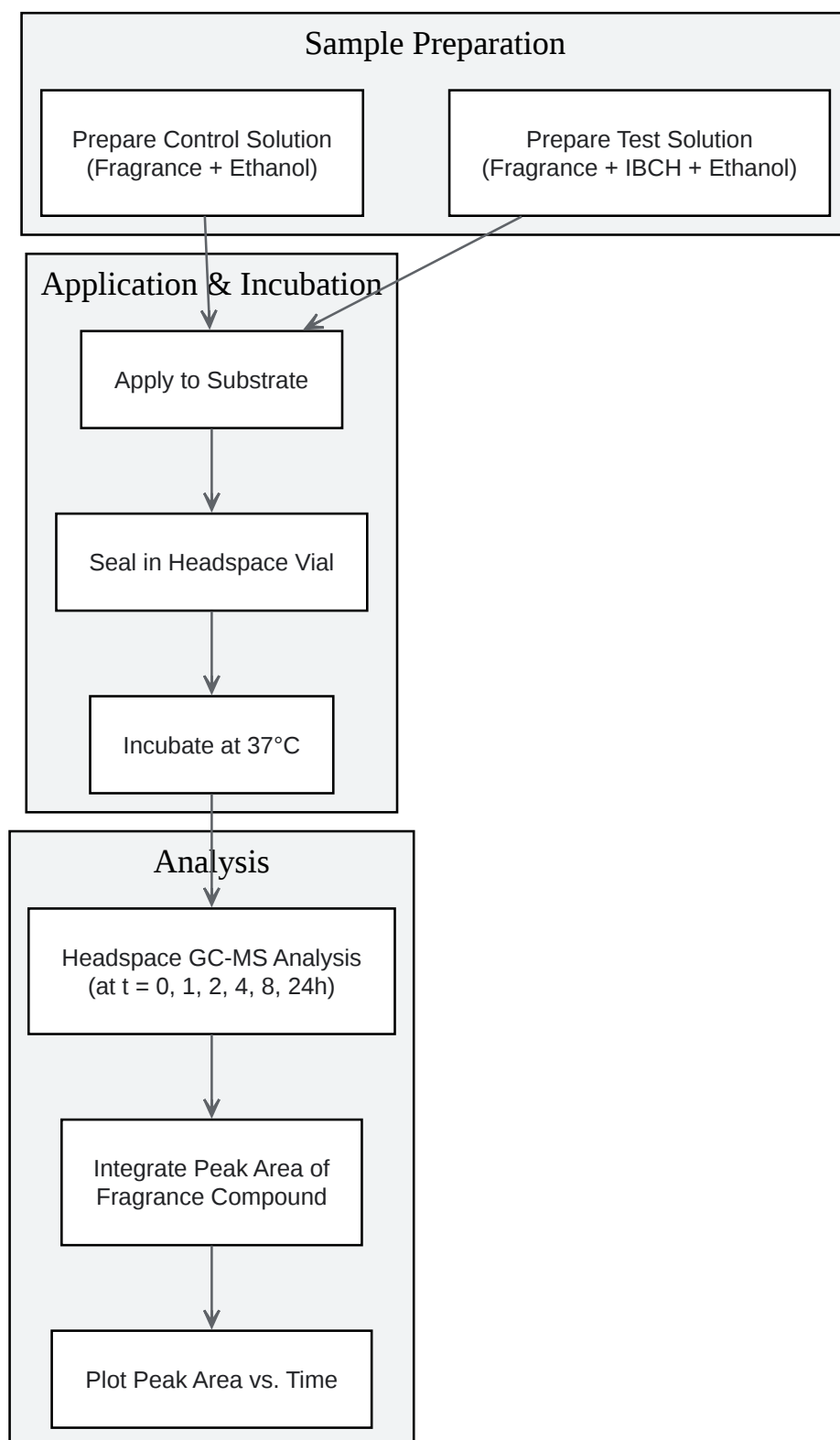
- Model volatile fragrance compound (e.g., Linalool, Limonene)
- Isobornyl cyclohexanol (IBCH)**

- Ethanol (perfumery grade)
- Filter paper or cosmetic substrate
- Headspace vials (20 mL)
- Gas Chromatograph with Mass Spectrometric detector (GC-MS) and Headspace autosampler

Procedure:

- Sample Preparation:
 - Control Sample: Prepare a 1% solution of the model fragrance compound in ethanol.
 - Test Sample: Prepare a solution containing 1% of the model fragrance compound and a specified concentration of IBCH (e.g., 5%) in ethanol.
- Application:
 - Apply a precise volume (e.g., 100 μ L) of the Control and Test samples to separate filter papers or cosmetic substrates.
 - Place each substrate into a headspace vial and seal immediately.
- HS-GC-MS Analysis:
 - Analyze the headspace of the vials at predetermined time intervals (e.g., 0, 1, 2, 4, 8, and 24 hours).
 - HS Parameters:
 - Incubation Temperature: 37 °C (to simulate skin temperature)
 - Incubation Time: 15 min
 - Injection Volume: 1 mL
 - GC-MS Parameters:

- Inlet Temperature: 250 °C
- Column: HP-5ms (or equivalent)
- Oven Program: Start at 50 °C, ramp to 250 °C at 10 °C/min
- MS Scan Range: 40-400 amu
- Data Analysis:
 - Integrate the peak area of the model fragrance compound at each time point for both Control and Test samples.
 - Plot the peak area versus time for both samples to compare the evaporation profiles.



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Workflow for HS-GC-MS analysis of fragrance longevity.

Protocol 2: Sensory Evaluation of Fragrance Fixation

This protocol outlines a sensory panel evaluation to assess the perceived intensity and character of a fragrance over time.

Objective: To determine if a trained sensory panel can perceive a difference in fragrance longevity and character between a standard fragrance and one containing IBCH.

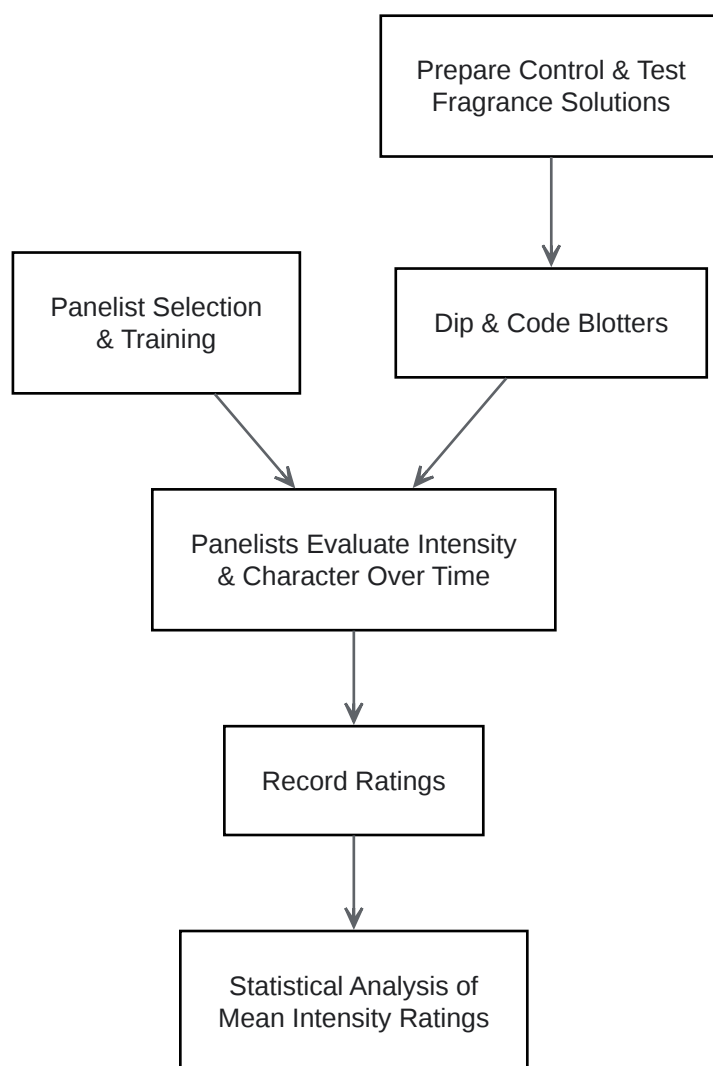
Materials:

- Fragrance oil
- **Isobornyl cyclohexanol (IBCH)**
- Ethanol (perfumery grade)
- Perfume blotters
- Controlled environment for sensory evaluation (odor-free, well-ventilated)

Procedure:

- **Panelist Selection and Training:**
 - Recruit a panel of at least 10 individuals.
 - Train panelists to identify and rate the intensity of specific fragrance notes on a standardized scale (e.g., 0-10, where 0 is no odor and 10 is extremely strong).
- **Sample Preparation:**
 - **Control Fragrance:** A solution of the fragrance oil in ethanol at a specified concentration (e.g., 15%).
 - **Test Fragrance:** A solution of the fragrance oil and IBCH in ethanol at the same fragrance oil concentration, with a defined level of IBCH (e.g., 5% of the total formulation).
- **Evaluation Protocol:**

- Dip perfume blotters into the Control and Test fragrances for a standardized time.
- Present the coded blotters to the panelists in a randomized and blind manner.
- Panelists evaluate the fragrance intensity and character at specified time intervals (e.g., immediately, 30 minutes, 1 hour, 4 hours, 8 hours).
- Panelists record their ratings on a standardized evaluation form.
- Data Analysis:
 - Calculate the mean intensity ratings for the Control and Test fragrances at each time point.
 - Use statistical analysis (e.g., t-test or ANOVA) to determine if there are significant differences in perceived intensity over time.



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Workflow for sensory evaluation of fragrance fixation.

Conclusion

Isobornyl cyclohexanol is a valuable and versatile ingredient for enhancing the longevity of fragrances in a wide array of cosmetic products. Its low volatility and ability to reduce the evaporation rate of other fragrance components make it an effective fixative.[2] By utilizing the instrumental and sensory protocols outlined in these application notes, researchers and formulators can systematically evaluate and optimize the use of **isobornyl cyclohexanol** to achieve desired fragrance performance and stability in their cosmetic formulations.

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References

- 1. Isobornyl Cyclohexanol (CAS 3407-42-9) – Premium Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. Isobornyl Cyclohexanol- Boost Fragrance [chemicalbull.com]
- 3. Isobornyl cyclohexanol - Wikipedia [en.wikipedia.org]
- 4. Isobornyl Cyclohexanol (IBCH) - World's Leading Aroma Chemical Manufacturer, Supplier and Exporter [privi.com]
- 5. dssaromas.com [dssaromas.com]
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